

# An In-depth Technical Guide to the Physical Properties of 1,3-Dicyclohexylpropane

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## Compound of Interest

Compound Name: 1,3-Dicyclohexylpropane

Cat. No.: B3051180

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **1,3-Dicyclohexylpropane**, with a specific focus on its boiling and melting points. The information is presented to support research and development activities where this compound may be utilized.

## Core Physical Properties

**1,3-Dicyclohexylpropane** (CAS No: 3178-24-3) is a saturated hydrocarbon featuring two cyclohexyl rings linked by a propane chain.<sup>[1][2][3][4]</sup> Its physical characteristics are crucial for its handling, application, and process design in various scientific contexts.

## Quantitative Data Summary

The key physical properties of **1,3-Dicyclohexylpropane** are summarized in the table below for quick reference.

Physical Property	Value
Boiling Point	291.69 °C[2][3][4]
Melting Point	-17 °C[2][3][4]
Molecular Formula	C15H28
Molecular Weight	208.38 g/mol
Density	0.8728 g/cm <sup>3</sup>
Refractive Index	1.4736

## Experimental Protocols

While specific experimental records for the determination of the boiling and melting points of **1,3-Dicyclohexylpropane** are not readily available in the public domain, the following are detailed, standardized methodologies typically employed for such determinations in a research setting.

### Determination of Boiling Point

The boiling point of a high-boiling liquid like **1,3-Dicyclohexylpropane** can be accurately determined using the simple distillation method. This technique involves heating the liquid to its boiling point and measuring the temperature at which the vapor phase is in equilibrium with the liquid phase.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
  - A sample of **1,3-Dicyclohexylpropane** (typically 5-10 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled for simple distillation, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.

- The flask is gently heated. The temperature is monitored closely as it rises.
- The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is actively boiling and condensing in the condenser.
- It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

### Determination of Melting Point

For a substance like **1,3-Dicyclohexylpropane**, which is a solid at low temperatures, the capillary melting point method is standard.

- Apparatus: A melting point apparatus (such as a Mel-Temp or Thiele tube), capillary tubes, and a thermometer.
- Procedure:
  - A small, finely powdered sample of solidified **1,3-Dicyclohexylpropane** is packed into a capillary tube, sealed at one end.
  - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
  - The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise determination (e-g., a heating rate of 1-2 °C per minute).
  - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid. For a pure compound, this range is typically narrow.

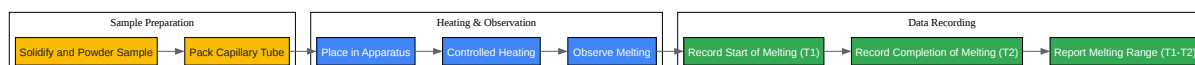
## Visualized Experimental Workflows

The logical flow of the experimental determination of boiling and melting points is illustrated in the diagrams below.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Melting Point Determination.

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## References

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